

Essential Safety and Operational Guide for Handling Formylurea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Formylurea

Cat. No.: B075220

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This document provides critical safety and logistical information for the handling of **Formylurea** (CAS No. 1190-24-5). Adherence to these guidelines is essential for ensuring laboratory safety and proper management of this chemical compound.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **Formylurea** is provided below. This information is critical for safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₂ H ₄ N ₂ O ₂	[1]
Molecular Weight	88.07 g/mol	[1]
Appearance	White Powder	[2]
Melting Point	170.00 - 173.00 °C	[2]
Solubility in Water	Soluble	[2]
Stability	Stable under normal temperatures and pressures.	[2]

Section 2: Personal Protective Equipment (PPE)

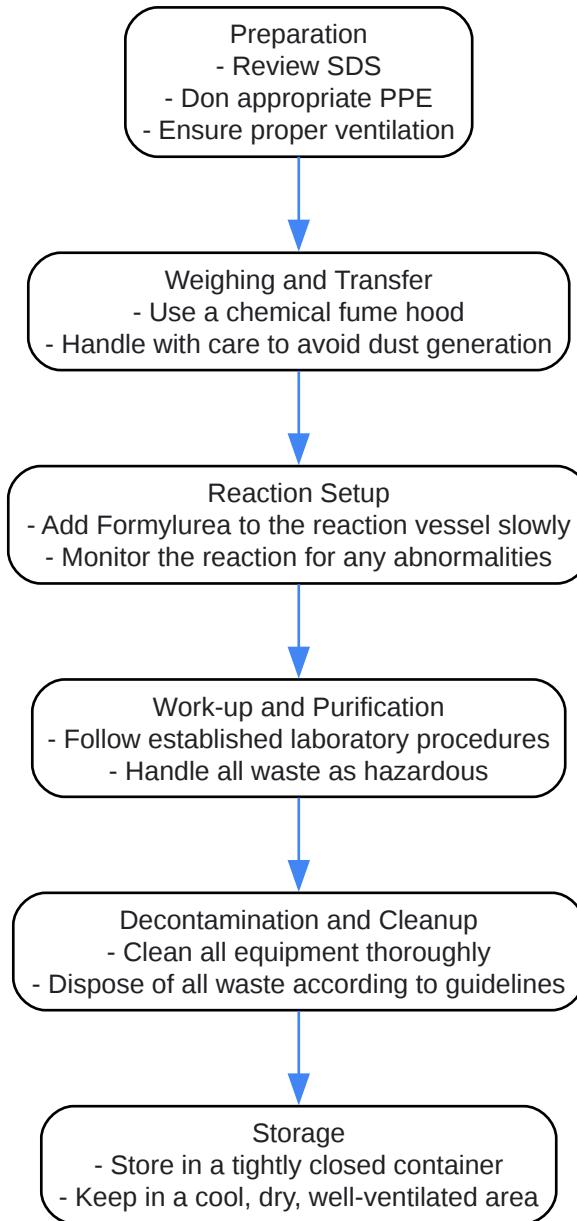
Strict adherence to the following PPE requirements is mandatory when handling **Formylurea** to minimize exposure and ensure personal safety.[\[2\]](#)

Protection Type	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. [2] Wear appropriate protective clothing to minimize contact with skin. [2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [2] Follow OSHA respirator regulations found in 29 CFR 1910.134. [2]

Section 3: Standard Operating Procedure for Handling Formylurea

The following workflow outlines the necessary steps for the safe handling of **Formylurea** in a laboratory setting.

Standard Operating Procedure for Handling Formylurea

[Click to download full resolution via product page](#)Standard Operating Procedure for Handling **Formylurea**

Section 4: Emergency Procedures

Immediate and appropriate response during an emergency is critical. The following table outlines first aid measures for various types of exposure to **Formylurea**.

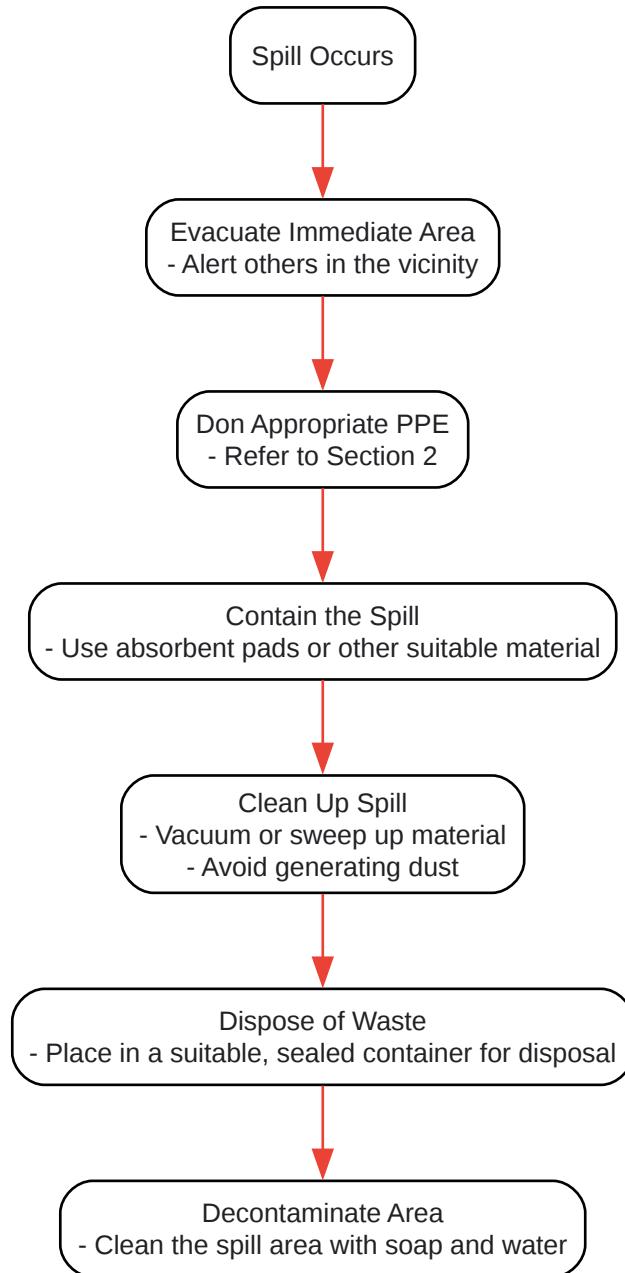
Exposure Route	First Aid Measures
Inhalation	Remove from exposure and move to fresh air immediately. [2] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [2]
Skin Contact	Get medical aid. [2] Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [2] Wash clothing before reuse. [2]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] Get medical aid. [2]
Ingestion	Never give anything by mouth to an unconscious person. [2] Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. [2]

Section 5: Spill and Disposal Plan

A systematic approach to spill cleanup and waste disposal is essential to prevent contamination and ensure a safe laboratory environment.

Spill Response Workflow

The following diagram details the step-by-step procedure for managing a **Formylurea** spill.

Formylurea Spill Cleanup Procedure[Click to download full resolution via product page](#)

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References

- 1. Formylurea | C₂H₄N₂O₂ | CID 70922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Urea, N-formyl- | CAS#:1190-24-5 | Chemsoc [chemsoc.com]
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